An In-Depth Technical Guide to N-Methoxy-N-methylpicolinamide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*N-Methoxy-N-methylpicolinamide*
CAS No.:	*148493-07-6*
Cat. No.:	*B1600855*

Get Quote

Authored by a Senior Application Scientist

Abstract

This technical guide provides a comprehensive overview of **N-methoxy-N-methylpicolinamide**, a specialized Weinreb amide derivative of picolinic acid. We will delve into its fundamental chemical properties, synthesis, and mechanistic role in modern organic chemistry. Highlighting its significance for researchers, scientists, and drug development professionals, this document details its application as a stable and versatile intermediate for the synthesis of complex ketones and other functionalities crucial in medicinal chemistry and materials science. A validated experimental protocol for its preparation and use is provided, underpinned by authoritative references to ensure scientific integrity.

Introduction: The Strategic Advantage of N-Methoxy-N-methylpicolinamide

In the landscape of organic synthesis, the precise and controlled formation of carbon-carbon bonds is paramount. **N-methoxy-N-methylpicolinamide** belongs to a class of reagents known

© 2026 BenchChem. All rights reserved.

as Weinreb-Nahm amides, which have become indispensable tools for chemists.[1][2] Discovered in 1981 by Steven M. Weinreb and Steven Nahm, these N-methoxy-N-methylamides provide a reliable method for synthesizing ketones from highly reactive organometallic reagents without the common issue of over-addition that plagues traditional acylating agents like acid chlorides or esters.[2]

The key to their utility lies in the formation of a stable, chelated tetrahedral intermediate upon nucleophilic attack. This intermediate resists further addition and collapses to the desired ketone only upon aqueous workup.[1] **N-methoxy-N-methylpicolinamide** incorporates this powerful functionality onto a pyridine ring, a common scaffold in pharmaceuticals and functional materials. This makes it a strategically important building block for introducing keto groups adjacent to a pyridyl moiety, a motif found in numerous biologically active molecules.[3][4] This guide will elucidate the core attributes and practical applications of this valuable reagent.

Core Chemical and Physical Properties

A precise understanding of a reagent's properties is fundamental to its successful application. **N-methoxy-N-methylpicolinamide** is a distinct chemical entity with the following verifiable characteristics.

Property	Value	Source
Chemical Name	N-methoxy-N-methylpicolinamide	[5]
Molecular Formula	$C_8H_{10}N_2O_2$	[5][6]
Molecular Weight	166.18 g/mol	[5]
CAS Number	148493-07-6	[5][7]
Appearance	Varies (typically a solid or oil)	-
Canonical SMILES	CON(C)C(=O)C1=CC=CN=C1	-

These data provide the foundational information for stoichiometric calculations, analytical characterization, and safety assessments in any experimental workflow.

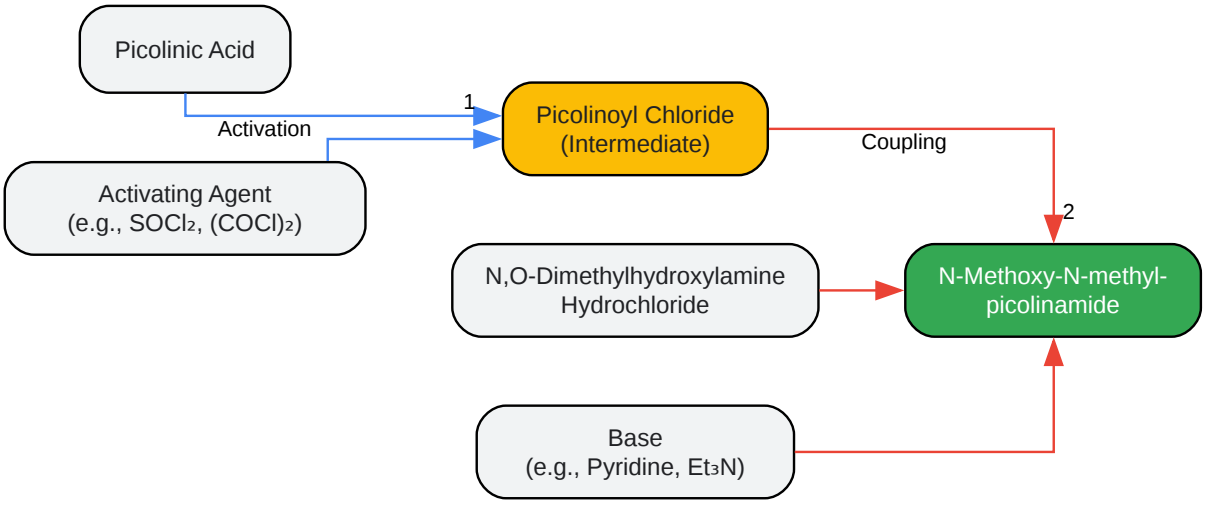
© 2026 BenchChem. All rights reserved.

Synthesis and Mechanism of Action

Synthesis Pathway: From Picolinic Acid to Weinreb Amide

The most common and direct route to **N-methoxy-N-methylpicolinamide** involves the coupling of picolinic acid with N,O-dimethylhydroxylamine.[8] This is a standard amidation reaction that requires the activation of the carboxylic acid. Various coupling reagents can be employed, such as carbodiimides or converting the acid to an acid chloride with reagents like thionyl chloride or oxalyl chloride.[1][2][8] A one-pot method using an acid activator like $POCl_3$ has also been shown to be efficient for generating Weinreb amides from carboxylic acids.[9]

The general workflow is depicted below:



Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

© 2026 BenchChem. All rights reserved.

- 1. Weinreb amides [pubsapp.acs.org]
- 2. Weinreb ketone synthesis - Wikipedia [en.wikipedia.org]
- 3. 4-[4-(3-Methoxybenzamido)phenoxy]-N-methylpicolinamide - PMC [pmc.ncbi.nlm.nih.gov]
- 4. mdpi.com [mdpi.com]
- 5. pharmaffiliates.com [pharmaffiliates.com]
- 6. N-methoxy-N-methylpicolinamide [chemicalbook.com]
- 7. 148493-07-6|N-methoxy-n-methylpicolinamide|BLD Pharm [bldpharm.com]
- 8. Synthesis and structural characterisation of amides from picolinic acid and pyridine-2,6-dicarboxylic acid - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. A facile one-pot synthesis of weinreb amides from carboxylic acids with pocl3 [wisdomlib.org]

- To cite this document: BenchChem. [An In-Depth Technical Guide to N-Methoxy-N-methylpicolinamide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1600855/docs#an-in-depth-technical-guide-to-n-methoxy-n-methylpicolinamide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.